

Application Notes and Protocols for Transbond™ MIP in Moist Environments

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These application notes provide a comprehensive guide to the use of **Transbond™** MIP (Moisture Insensitive Primer), a hydrophilic primer designed for orthodontic bonding in challenging moist conditions. This document outlines the standard application protocol, presents quantitative data from clinical studies on its bonding efficacy in various environments, and details the experimental methodologies used in these studies.

Product Overview and Mechanism of Action

Transbond™ MIP is a "moisture friendly" primer, meaning it is not physically or chemically sensitive to small amounts of moisture.[1][2] Its hydrophilic nature allows for effective bonding to tooth enamel that has been contaminated with water or saliva after the etching stage.[3][4][5][6] This characteristic is particularly advantageous in clinical situations where maintaining a completely dry field is challenging. The primer functions by displacing moisture and ensuring adequate penetration into the etched enamel rods, which is facilitated by a gentle air-drying step.[1] This ensures a reliable bond strength comparable to conventional primers in dry conditions.[3][4][6] **Transbond™** MIP is compatible with a range of light cure and chemical cure adhesives, including **Transbond™** XT and the APC™ Adhesive Coating System.[1][2][4]

Chemical Composition Insights

While the full proprietary composition is not disclosed, safety data sheets indicate that **Transbond™** MIP contains ethanol (30-40% by weight) and various acrylate monomers. The

ethanol likely aids in displacing water from the tooth surface. The formulation's reactivity with water involves the partial ionization of carboxyl groups and an inert dilution effect, rather than initiating a setting mechanism on its own.^[7]

Standard Application Protocol

The following protocol outlines the standard application technique for **Transbond™** MIP in a moist environment.

Materials Required:

- Non-fluoride, oil-free pumice or paste
- **Transbond™** XT Etching Gel (or equivalent phosphoric acid etchant)
- **Transbond™** MIP Primer
- Applicator brushes
- Oil and moisture-free air source
- Light cure adhesive (e.g., **Transbond™** XT)
- Curing light

Step-by-Step Protocol:

- **Tooth Preparation:** Prophylax the teeth with a non-fluoride, oil-free pumice or paste and rinse thoroughly with water. Isolate the teeth using cotton rolls or another appropriate method.^[1]
- **Initial Air Dry:** Briefly air dry the teeth with an oil and moisture-free air source.^[1]
- **Acid Etching:** Apply a 35% phosphoric acid etching gel to the tooth surface for 15 seconds.^{[1][8]}
- **Rinsing:** Rinse the etchant thoroughly with water to ensure its complete removal.^[1]

- Surface Condition (Moist): Remove excess water, but complete drying of the tooth surface is not necessary. The surface can remain visibly moist.[\[1\]](#)
- Primer Dispensing: Dispense three drops of **Transbond™** MIP primer into a well.[\[1\]](#)
- Primer Application:
 - Dip and completely saturate the applicator brush tip in the primer.[\[1\]](#)
 - Apply one liberal coat of the primer, ensuring the entire etched surface of the tooth is covered. Avoid contact with the gingival area.[\[1\]](#)
 - Use a freshly saturated brush for each tooth to ensure adequate coverage.[\[1\]](#)
- Air Thinning: Gently blow a stream of air on each tooth for 2-5 seconds. The air stream should be perpendicular to the labial surface of the tooth. This step helps the primer penetrate the enamel rods and distributes it evenly.[\[1\]](#)
- Adhesive and Bracket Placement: Proceed with the application of the adhesive (e.g., **Transbond™** XT) and the placement of the orthodontic bracket according to the manufacturer's instructions.[\[1\]](#)[\[9\]](#)
- Light Curing: Cure the adhesive with a suitable curing light for the recommended duration.[\[2\]](#)

Protocol for Saliva Contamination After Priming:

If the primed tooth surface becomes contaminated with saliva before the bracket is placed, apply a fresh coat of **Transbond™** MIP over the contaminated area, blow air for 2-5 seconds, and then proceed immediately with bonding.[\[1\]](#)

Application Workflow Diagram



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Caption: Workflow for **Transbond** MIP Application.

Quantitative Data from Experimental Studies

Several in-vitro studies have evaluated the shear bond strength (SBS) of **Transbond™** MIP under various conditions. The data consistently shows that while the highest bond strength is typically achieved in dry conditions, **Transbond™** MIP provides clinically acceptable bond strength in moist and contaminated environments.[\[10\]](#)[\[11\]](#)

Table 1: Shear Bond Strength of **Transbond™** MIP in Different Environments

Study	Environment	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Hobson et al. (2001) [10]	Dry	15.69	-
Moist (Water)	12.89	-	1.04
Blood Contaminated	11.16	-	
Unnamed Study [10]	Dry	11.81	
Wet (Saliva)	9.0	0.98	2.62
Sharma et al. (2013) [8]	Dry	9.43	
Contaminated (Saliva)	9.19	3.15	

Table 2: Comparative Shear Bond Strength with **Transbond™** XT Primer

Study	Primer	Environment	Mean Shear Bond Strength (MPa)
Unnamed Study [11]	Transbond™ MIP	Wet (Saliva)	9.25
Transbond™ XT	Wet (Saliva)	8.5	Statistically highest among MIP groups
An In vitro Study (2022) [12]	Transbond™ MIP	Wet (re-priming)	
Transbond™ XT	Wet	Statistically lowest	

Note: Reynolds (2001) proposed that a shear bond strength of 6-8 MPa is adequate for most clinical orthodontic needs.[\[12\]](#)

Experimental Protocols from Cited Literature

The following are generalized methodologies based on the cited in-vitro studies evaluating the shear bond strength of **Transbond™** MIP.

Specimen Preparation and Bonding Protocol

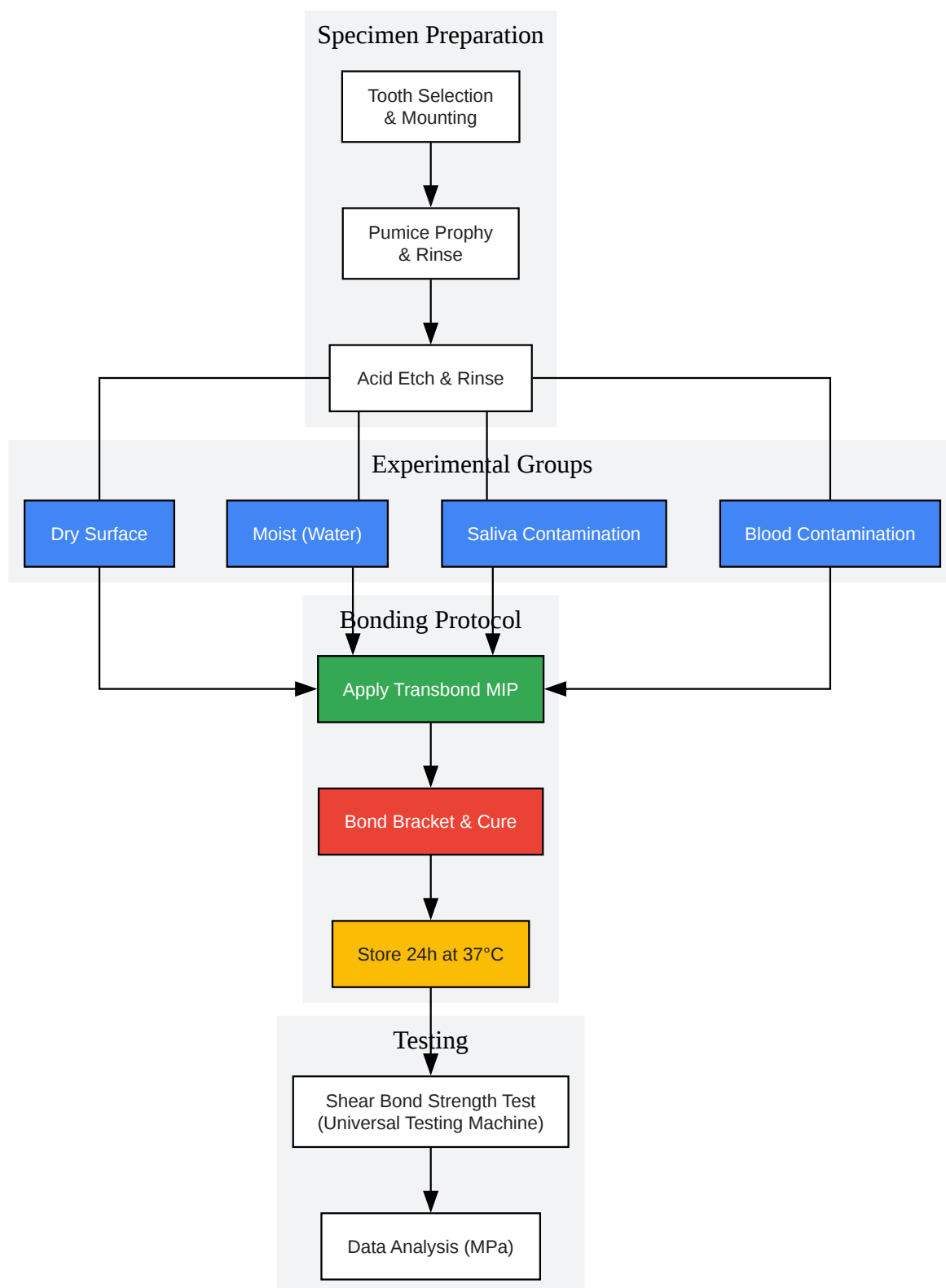
- **Tooth Selection:** Freshly extracted human premolar teeth, free of caries, defects, or restorations, are collected and stored in a solution like distilled water or 0.1% thymol at room temperature.[\[11\]](#)[\[12\]](#)
- **Mounting:** The teeth are mounted in acrylic resin blocks, exposing the buccal surface for bonding.
- **Surface Preparation:** The buccal surfaces are cleaned with a non-fluoridated pumice slurry for 10 seconds, rinsed, and dried.[\[8\]](#)
- **Etching:** The enamel is etched with 35% phosphoric acid for 15-30 seconds, followed by a thorough rinse and drying to achieve a frosty-white appearance for the dry groups.[\[8\]](#)
- **Grouping and Contamination:** The teeth are randomly divided into experimental groups:
 - **Dry Group:** Primer and adhesive are applied to the properly etched and dried surface.
 - **Moist/Wet Group:** After etching and rinsing, the surface is kept visibly moist with water or blotted with a cotton roll, leaving a moist surface.[\[10\]](#)
 - **Saliva Contamination Group:** Two coats of natural or artificial saliva are applied to the etched surface and the excess is blotted off.[\[8\]](#)
 - **Blood Contamination Group:** The etched surface is contaminated with human blood.[\[10\]](#)
- **Primer and Adhesive Application:** The respective primer (**Transbond™** MIP or a control) is applied according to the manufacturer's instructions for each group. A standard amount of adhesive is applied to the base of a stainless steel premolar bracket.

- **Bracket Placement and Curing:** The bracket is firmly seated on the tooth surface, and excess adhesive is removed. The adhesive is then light-cured for a specified time (e.g., 40 seconds).
[8]
- **Storage:** The bonded specimens are stored in distilled water at 37°C for 24 hours before testing.[8]

Shear Bond Strength Testing Protocol

- **Testing Machine:** A universal testing machine is used to apply a shear force to the bracket.
- **Debonding:** A force is applied at the bracket-tooth interface at a crosshead speed of 0.5 or 2 mm/min until the bracket debonds.[7]
- **Data Recording:** The force required to debond the bracket is recorded in Newtons (N) and converted to Megapascals (MPa) by dividing the force by the surface area of the bracket base.
- **Statistical Analysis:** The collected data is analyzed using statistical methods such as ANOVA and t-tests to determine significant differences between the experimental groups.[7]

Experimental Workflow Diagram



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Caption: In-Vitro Shear Bond Strength Testing Protocol.

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